

Immunoprecipitation of FcεRI and its Interacting Partners: Application Notes and Protocols

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Compound of Interest

Compound Name: *F-CRI1*

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Introduction

The high-affinity receptor for IgE, Fc epsilon RI (FcεRI), is a pivotal component of the allergic inflammatory response. Residing on the surface of mast cells and basophils, its cross-linking by IgE-allergen complexes initiates a complex signaling cascade, culminating in the release of potent inflammatory mediators such as histamine, leukotrienes, and cytokines.^{[1][2][3]} Understanding the intricate network of protein-protein interactions that govern FcεRI signaling is paramount for the development of novel therapeutics for allergic diseases.

This document provides detailed application notes and protocols for the immunoprecipitation of FcεRI and the identification of its interacting partners. While the query specified "**F-CRI1**," it is highly probable that this refers to FcεRI, a key protein in immunology. This guide is therefore based on the extensive research and established methodologies for FcεRI.

Key Interacting Partners of FcεRI

The activation of FcεRI is a well-orchestrated process involving the sequential recruitment and activation of numerous signaling proteins. Upon antigen-mediated cross-linking, the

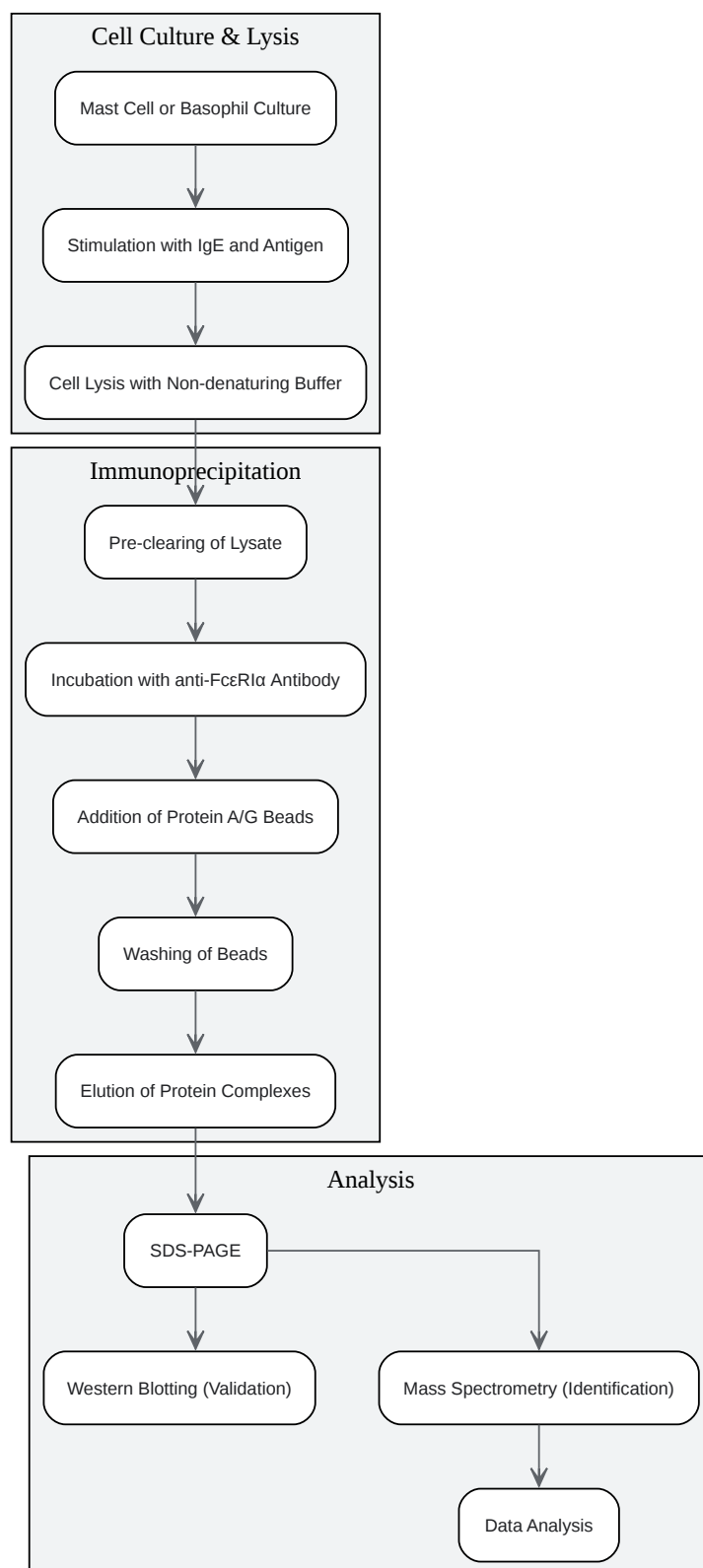
immunoreceptor tyrosine-based activation motifs (ITAMs) within the β and γ subunits of Fc ϵ RI are phosphorylated by the Src family kinase Lyn.^{[2][4]} This phosphorylation event creates docking sites for spleen tyrosine kinase (Syk), which, upon binding, becomes activated and phosphorylates downstream substrates.^{[4][5]}

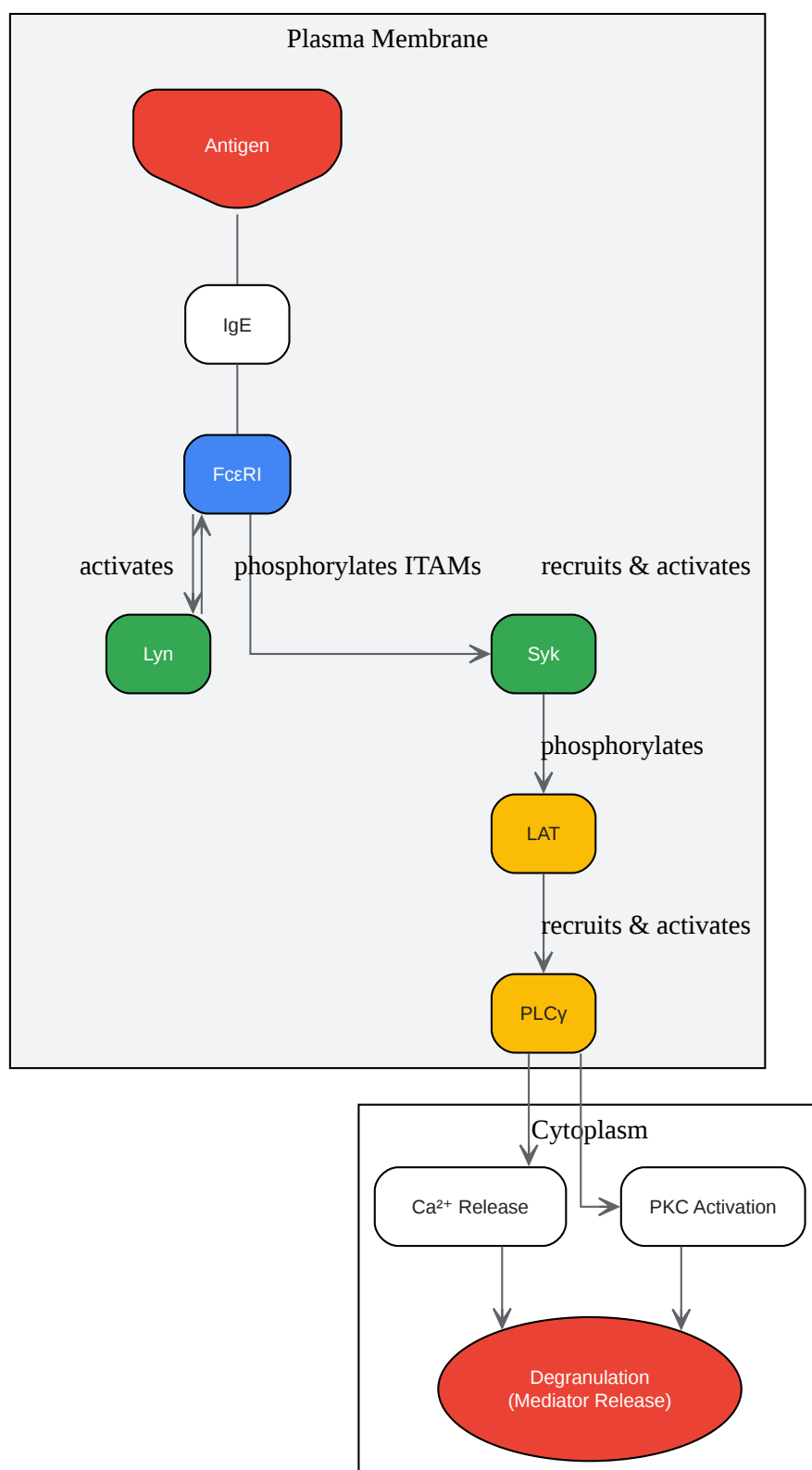
Key interacting partners in the Fc ϵ RI signaling cascade include:

Interacting Partner	Function in Fc ϵ RI Signaling
Lyn	A Src family kinase that is constitutively associated with the β -chain of Fc ϵ RI and initiates the signaling cascade by phosphorylating the ITAMs of the β and γ subunits. ^{[2][4]}
Syk	A spleen tyrosine kinase that is recruited to the phosphorylated ITAMs of the γ -chains and plays a crucial role in propagating the downstream signal. ^{[4][5]}
LAT (Linker for Activation of T-cells)	A scaffold protein that is phosphorylated by Syk and recruits other signaling molecules to form a larger signaling complex. ^[5]
PLC γ (Phospholipase Cy)	An enzyme that is recruited to the signaling complex and, once activated, generates second messengers that lead to calcium mobilization and protein kinase C activation. ^[3]
PI3K (Phosphoinositide 3-kinase)	A kinase that is involved in multiple downstream pathways, including cell survival and cytokine production. ^{[3][6]}
Grb2 (Growth factor receptor-bound protein 2)	An adaptor protein that links the activated receptor complex to the Ras/MAPK pathway. ^[6]
SOS (Son of Sevenless)	A guanine nucleotide exchange factor that activates Ras, a key component of the MAPK pathway. ^[6]

Experimental Workflow for Immunoprecipitation of FcεRI and Interacting Partners

The following diagram illustrates the general workflow for the co-immunoprecipitation of FcεRI and its associated proteins, followed by identification via mass spectrometry.





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